

# An In-depth Technical Guide to the Synthesis and Characterization of Dimethiodal Sodium

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For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**Dimethiodal Sodium** (CAS No. 124-88-9), also known as sodium diiodomethanesulfonate, is an organoiodine compound that has historically been utilized as a radiocontrast agent. Its high iodine content provides excellent X-ray attenuation, making it suitable for imaging various physiological systems. This technical guide provides a comprehensive overview of the synthesis and characterization of **Dimethiodal Sodium**, including detailed experimental protocols, a summary of its chemical and physical properties, and an exploration of its mechanism of action as a contrast medium. The information is presented to aid researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development in understanding and potentially improving upon this class of compounds.

## **Chemical Properties and Data**

**Dimethiodal Sodium** is a sodium salt of diiodomethanesulfonic acid. A summary of its key chemical data is presented in the table below.



Property	Value
IUPAC Name	sodium;diiodomethanesulfonate
Synonyms	Dimethiodal sodium, Sodium diiodomethanesulfonate, Diiodomethanesulfonic acid sodium salt
CAS Number	124-88-9
Molecular Formula	CHI₂NaO₃S
Molecular Weight	369.87 g/mol
Physical Appearance	(Data not readily available)
Melting Point	(Data not readily available)
Solubility	(Data not readily available)
Stability	(Data not readily available)

Note: Detailed physical properties such as melting point, solubility, and stability are not widely reported in readily accessible literature.

## **Synthesis of Dimethiodal Sodium**

The primary route for the synthesis of **Dimethiodal Sodium** involves the reaction of iodoform (triiodomethane) with a sulfite salt in an aqueous solution. This process yields diiodomethanesulfonic acid, which is then converted to its sodium salt. The following experimental protocols are based on a foundational German patent (DE581818C) which details this synthetic pathway.[1]

## **Experimental Protocol 1: Synthesis using Calcium Carbonate**

This protocol describes the synthesis of the precursor, iodomethanesulfonic acid, and its subsequent conversion to the sodium salt.

Materials:



- lodoform (CHI<sub>3</sub>)
- Calcium Carbonate (CaCO<sub>3</sub>)
- Sodium Sulfite (Na<sub>2</sub>SO<sub>3</sub>), 95% purity
- Water
- Acetone
- Methanol
- Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>)

#### Procedure:

- A mixture of 500 parts by weight of iodoform, 70 parts by weight of calcium carbonate, and
  340 parts by weight of 95% sodium sulfite is prepared in 3 liters of water.
- The mixture is gently boiled for 24 hours with continuous stirring under reflux cooling.
- After cooling, the precipitated calcium carbonate and calcium sulfate are removed by suction filtration.
- The clear filtrate is then evaporated to dryness.
- The resulting powdered residue is extracted multiple times with acetone to remove any sodium iodide byproduct.
- The remaining residue is then exhaustively extracted with methanol. The sodium sulfate formed during the reaction remains as an insoluble solid.
- The methanolic solution is concentrated to yield sodium iodomethanesulfonate (a related compound, as the patent is for iodomethanesulfonic acid and its salts). Further purification can be achieved by recrystallization.



## **Experimental Protocol 2: Synthesis using Barium Carbonate**

An alternative protocol is provided which utilizes barium carbonate.

#### Materials:

- Iodoform (CHI<sub>3</sub>)
- Barium Carbonate (BaCO₃)
- Sodium Hydrosulfite (Na<sub>2</sub>S<sub>2</sub>O<sub>4</sub>)
- Water
- Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>) solution

#### Procedure:

- A suspension of 500 parts by weight of iodoform and 320 parts by weight of barium carbonate is prepared in 2.5 liters of water.
- A solution of 150 parts by weight of sodium hydrosulfite in 1 liter of water is added to the suspension with heating, stirring, and reflux. The addition rate is controlled to maintain a constant, gentle boil.
- After approximately 4 hours of gentle boiling, the mixture is allowed to cool.
- An amount of sodium sulfate solution equivalent to the barium carbonate used (containing approximately 230 g of sodium sulfate) is added to the mixture.
- The precipitate is removed by suction filtration to yield the product in the filtrate.

### **Characterization of Dimethiodal Sodium**

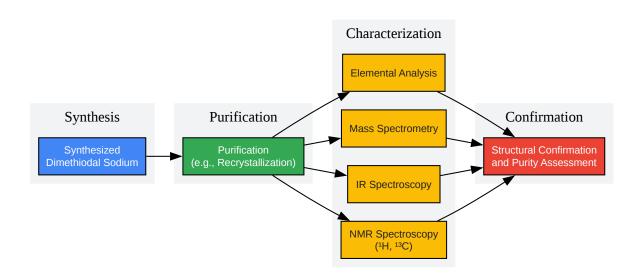
Detailed spectroscopic and analytical characterization data for **Dimethiodal Sodium** is scarce in modern literature. Standard analytical techniques would be required to confirm the identity and purity of the synthesized compound.



#### Recommended Analytical Methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR would be essential to confirm the structure of the diiodomethanesulfonate anion.
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups, particularly the sulfonate (S=O) and C-I bonds.
- Mass Spectrometry (MS): To determine the molecular weight of the anion and confirm the elemental composition.
- Elemental Analysis: To determine the percentage composition of carbon, hydrogen, iodine, sodium, oxygen, and sulfur.

Due to the lack of available spectral data, a logical workflow for the characterization process is presented below.



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Logical workflow for the characterization of **Dimethiodal Sodium**.

## Mechanism of Action as a Radiocontrast Agent





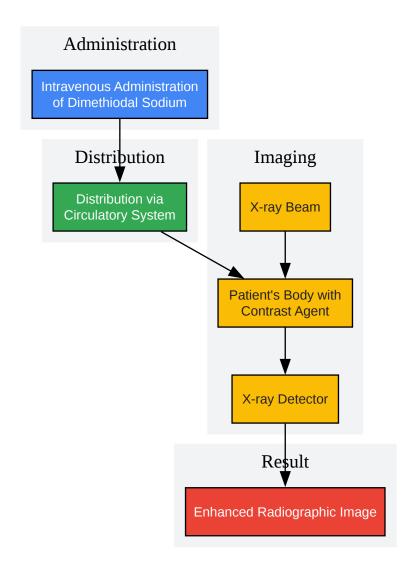


The utility of **Dimethiodal Sodium** as a contrast agent is derived from the presence of two high-atomic-number iodine atoms in its structure. The fundamental principle of action for all iodinated contrast media is the attenuation of X-rays.

When X-rays pass through the body, they are attenuated to different degrees by various tissues. Tissues with higher electron density, such as bone, absorb more X-rays and appear white on a radiograph. Soft tissues have lower electron density and appear in shades of gray. By introducing a substance with a high atomic number, like iodine, into a specific anatomical structure (e.g., blood vessels, urinary tract), the X-ray attenuation of that structure is significantly increased. This results in a much brighter appearance on the resulting image, providing a clear delineation of the structure from the surrounding tissues.

The signaling pathway, in this context, is a physical interaction rather than a biological one. The process can be visualized as follows:





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Workflow of **Dimethiodal Sodium** as a radiocontrast agent.

### Conclusion

**Dimethiodal Sodium** represents an early example of an organoiodine radiocontrast agent. While detailed characterization data is not readily available in contemporary scientific literature, the synthetic pathway from iodoform and sodium sulfite is established. The mechanism of action is well-understood and is based on the physical principle of X-ray attenuation by iodine. This guide provides a foundational understanding for researchers interested in the synthesis and application of such compounds, and highlights the need for modern analytical techniques to be applied for a more complete characterization. Further research could focus on optimizing the synthesis, performing a comprehensive characterization, and exploring potential



modifications to the structure to enhance its properties as a contrast agent or for other biomedical applications.

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### References

- 1. DE581818C Process for the preparation of iodomethanesulfonic acid or its salts Google Patents [patents.google.com]
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